

Solubility issues of Amiloride in different laboratory solvents

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Compound of Interest

Compound Name: Amiloride

Cat. No.: B1667095

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Technical Support Center: Amiloride Solubility

This technical support center provides researchers, scientists, and drug development professionals with comprehensive guidance on the solubility of **Amiloride** in various laboratory solvents. It includes troubleshooting guides, frequently asked questions (FAQs), detailed experimental protocols, and key data presented in an accessible format.

Solubility of Amiloride Hydrochloride in Laboratory Solvents

The solubility of **Amiloride** hydrochloride, the common form of **Amiloride** used in research, varies significantly across different solvents. Understanding these properties is crucial for accurate experimental design and execution.

Quantitative Solubility Data

The following table summarizes the quantitative solubility of **Amiloride** hydrochloride in common laboratory solvents.

Solvent	Solubility (mg/mL)	Solubility (mM)	Notes
Dimethyl Sulfoxide (DMSO)	~30[1]	~112.7	A stock solution in DMSO can be stored at -20°C.[2]
Dimethylformamide (DMF)	~30[1]	~112.7	---
Water (hot)	50[2]	187.9	Yields a clear, yellow-green solution.
Water (room temperature)	1.33[3]	~5	Solubility is pH-dependent. Slightly soluble.[4]
1:1 DMSO:PBS (pH 7.2)	~0.5[1]	~1.88	For aqueous buffers, it is recommended to first dissolve in DMSO.[1]
Ethanol	Very slightly soluble[4]	---	---
Isopropanol	Slightly soluble[2]	---	---
Acetone	Practically insoluble[2]	---	---
Chloroform	Practically insoluble[2] [4]	---	---
Diethyl Ether	Practically insoluble[2] [4]	---	---
Ethyl Acetate	Practically insoluble[2]	---	---

Molecular Weight of **Amiloride** Hydrochloride: 266.09 g/mol (anhydrous basis)

Experimental Protocols

This section provides a detailed methodology for determining the solubility of **Amiloride** using the widely accepted shake-flask method.

Protocol: Shake-Flask Method for Solubility Determination

Objective: To determine the thermodynamic solubility of **Amiloride** in a specific solvent.

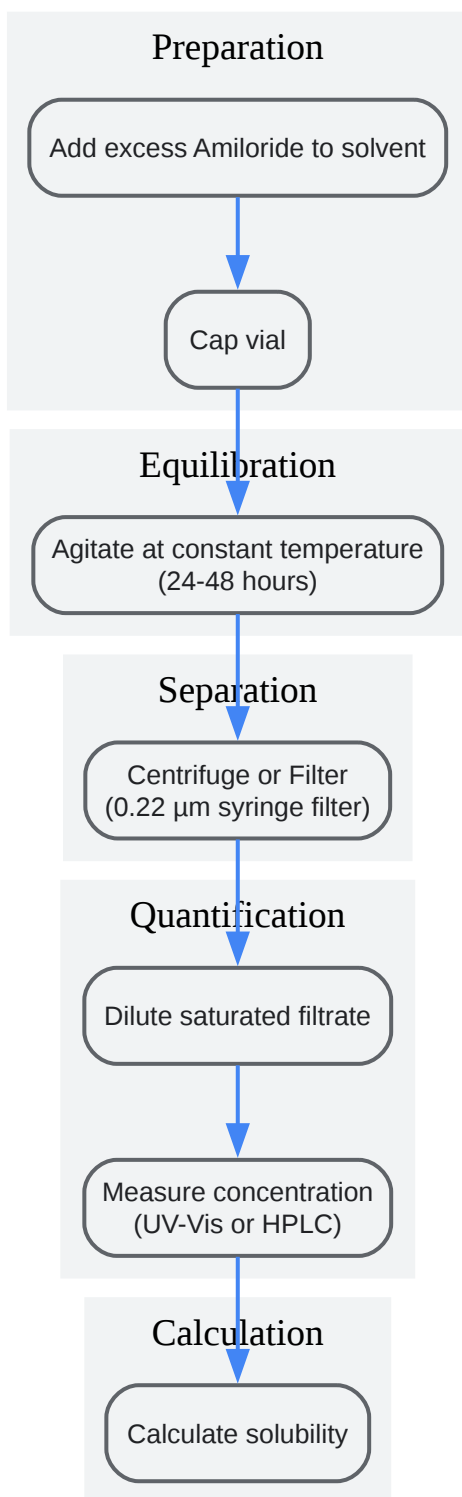
Materials:

- **Amiloride** hydrochloride powder
- Solvent of interest (e.g., water, buffer, organic solvent)
- Glass vials with screw caps
- Orbital shaker or rotator
- Centrifuge
- Syringe filters (0.22 μm)
- Analytical balance
- UV-Vis spectrophotometer or HPLC system
- Volumetric flasks and pipettes

Procedure:

- Preparation of Supersaturated Solution:
 - Add an excess amount of **Amiloride** hydrochloride powder to a glass vial containing a known volume of the solvent. The excess solid should be visible.
 - Tightly cap the vial to prevent solvent evaporation.
- Equilibration:
 - Place the vial on an orbital shaker or rotator.

- Agitate the mixture at a constant temperature (e.g., 25°C or 37°C) for a sufficient period to reach equilibrium (typically 24-48 hours). This ensures the solvent is fully saturated with the compound.
- Separation of Undissolved Solid:
 - After equilibration, let the vial stand to allow the excess solid to settle.
 - To separate the saturated solution from the undissolved solid, either:
 - Centrifugation: Centrifuge the vial at a high speed to pellet the excess solid.
 - Filtration: Carefully withdraw the supernatant using a syringe and filter it through a 0.22 μm syringe filter to remove any remaining solid particles.
- Quantification:
 - Accurately dilute a known volume of the clear, saturated filtrate with the solvent.
 - Determine the concentration of **Amiloride** in the diluted solution using a validated analytical method, such as UV-Vis spectrophotometry (measuring absorbance at its λ_{max} , ~362 nm) or HPLC.
 - Prepare a standard curve with known concentrations of **Amiloride** to accurately quantify the concentration in the sample.
- Calculation:
 - Calculate the solubility of **Amiloride** in the solvent by multiplying the determined concentration by the dilution factor. The result can be expressed in mg/mL or Molarity (mol/L).



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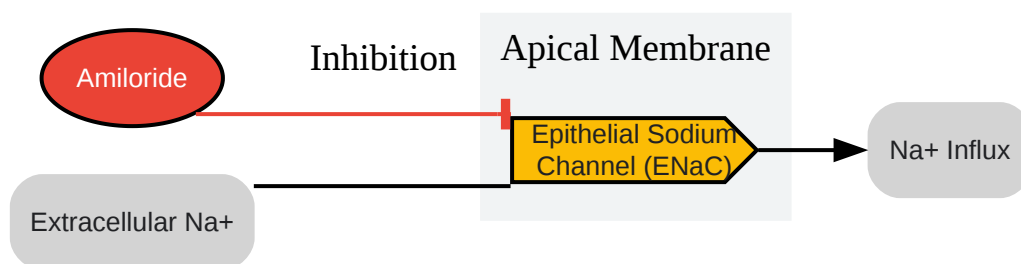
Caption: Workflow for the Shake-Flask Solubility Protocol.

Signaling Pathways

Amiloride is known to interact with several signaling pathways, primarily by inhibiting specific ion channels and exchangers.

Amiloride Inhibition of the Epithelial Sodium Channel (ENaC)

Amiloride is a potent blocker of the epithelial sodium channel (ENaC), which plays a critical role in sodium reabsorption in epithelial tissues.[5][6]

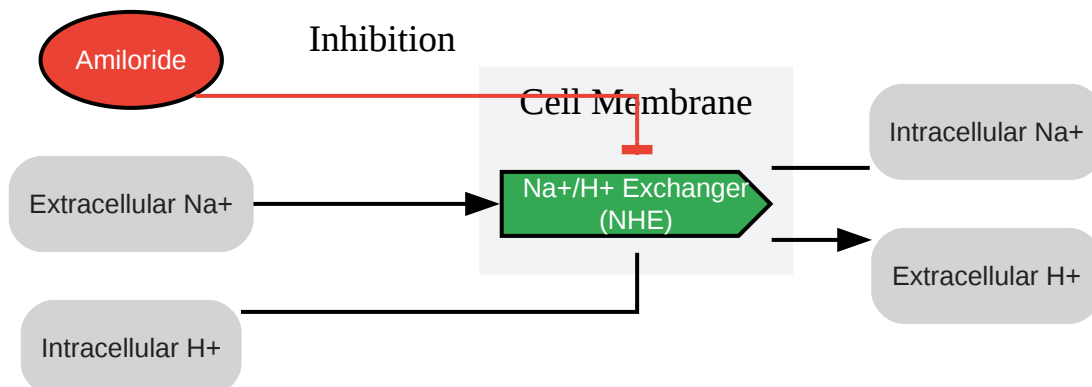


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Caption: **Amiloride** directly blocks the ENaC channel.

Amiloride and the Na⁺/H⁺ Exchanger System

Amiloride also inhibits the Na⁺/H⁺ exchanger (NHE), which is involved in regulating intracellular pH and sodium levels.[7][8]



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